

GNF362: Application Notes and Protocols for Lymphocyte Cell Culture Treatment

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Compound of Interest

Compound Name: GNF362

Cat. No.: B15575103

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Introduction

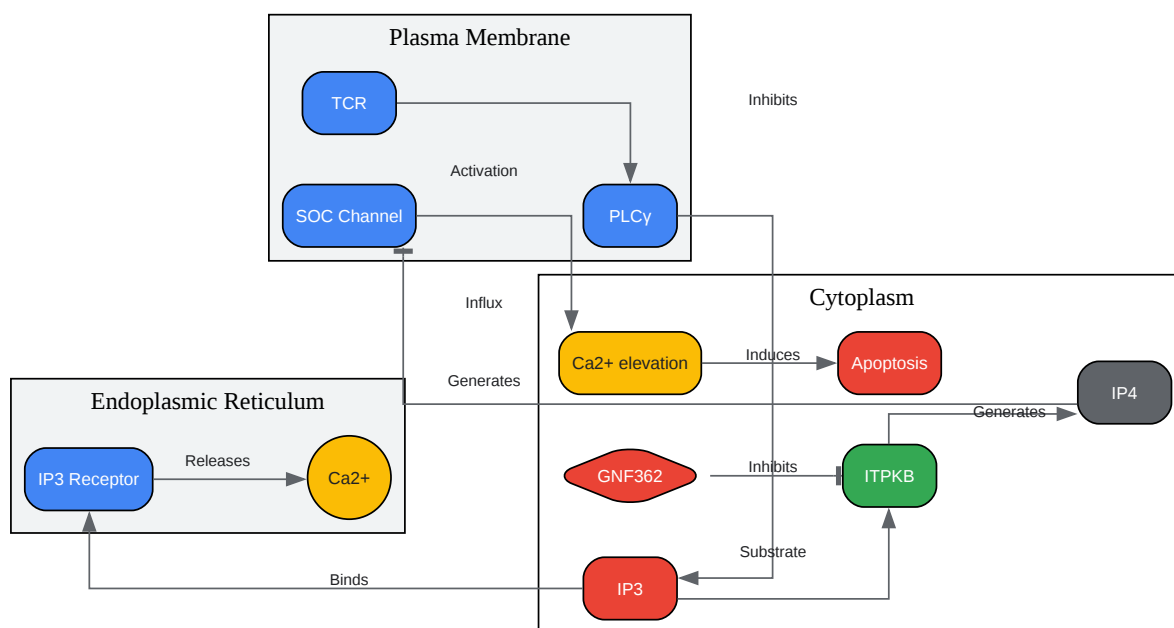
GNF362 is a potent and orally bioavailable small molecule inhibitor of inositol trisphosphate 3-kinase B (ITPKB), and it also exhibits inhibitory activity against ITPKA and ITPKC.[1] By blocking the activity of these kinases, **GNF362** prevents the phosphorylation of inositol 1,4,5-trisphosphate (IP3) to inositol 1,3,4,5-tetrakisphosphate (IP4). This inhibition leads to an augmentation of antigen receptor-driven calcium (Ca²⁺) signaling in lymphocytes.[2][3] The sustained increase in intracellular calcium levels in activated T cells ultimately triggers apoptosis, making **GNF362** a molecule of interest for the study of T-cell mediated autoimmune diseases and as a potential therapeutic agent.[2][4]

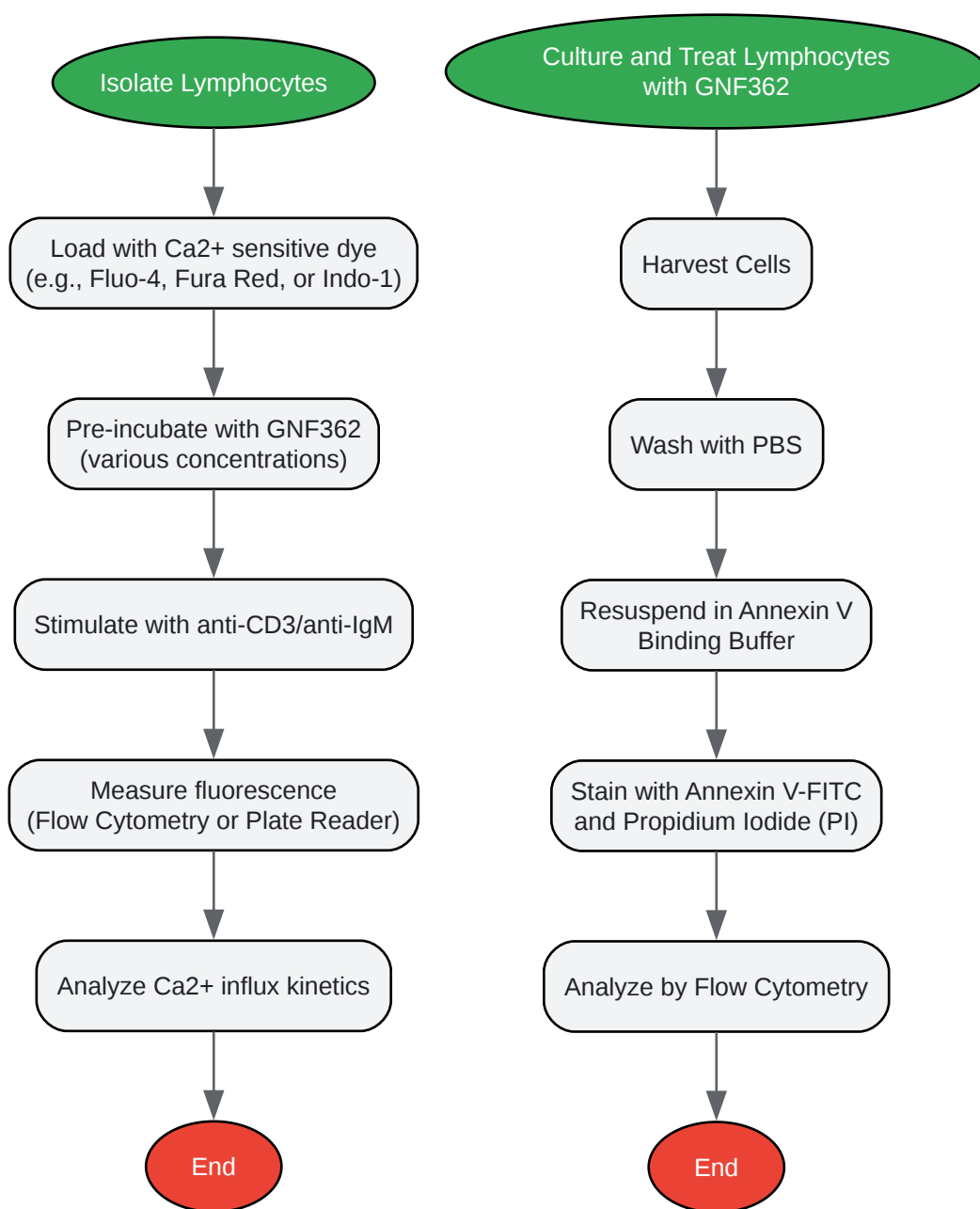
These application notes provide detailed protocols for the in vitro treatment of lymphocytes with **GNF362**, including methods for assessing cellular responses such as calcium mobilization, proliferation, and apoptosis.

Mechanism of Action

GNF362 targets the inositol phosphate signaling pathway. Upon T-cell receptor (TCR) activation, phospholipase C-gamma (PLC γ) is activated, leading to the generation of IP3. IP3 binds to its receptors on the endoplasmic reticulum (ER), causing the release of stored calcium into the cytoplasm. ITPKB normally phosphorylates IP3 to IP4, which acts as a negative regulator of store-operated calcium entry (SOCE). By inhibiting ITPKB, **GNF362** prevents the

formation of IP₄, leading to enhanced and sustained intracellular calcium levels, which in turn promotes the apoptosis of activated T cells.[\[2\]](#)[\[3\]](#)





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References

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- 2. Inhibition of the Inositol Kinase Itpkb Augments Calcium Signaling in Lymphocytes and Reveals a Novel Strategy to Treat Autoimmune Disease - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Apoptosis Protocols | USF Health [health.usf.edu]
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